

No Direct Information Available for Ethanimidothioic acid, methyl ester (9CI)

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Compound of Interest

Compound Name: *Ethanimidothioic acid, methyl ester (9CI)*

Cat. No.: *B102301*

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A comprehensive review of scientific literature and chemical databases reveals a significant lack of available information regarding the mechanism of action, biological activity, and associated experimental data for the specific compound **Ethanimidothioic acid, methyl ester (9CI)**.

Searches for this particular chemical entity did not yield any studies detailing its pharmacological effects, signaling pathways, or toxicological profile. The available information primarily pertains to various derivatives of ethanimidothioic acid, with the most extensively studied being the carbamate insecticide, Methomyl.

Due to the absence of requisite data, it is not possible to construct an in-depth technical guide or whitepaper on the core mechanism of action of **Ethanimidothioic acid, methyl ester (9CI)** as requested.

Alternative: Proposed Guide on a Well-Characterized Derivative - Methomyl

As an alternative, we can provide a comprehensive technical guide on a closely related and well-researched derivative: Methomyl (Ethanimidothioic acid, N-[[[(methylamino)carbonyl]oxy]-, methyl ester).

Methomyl has a clearly defined mechanism of action and a substantial body of research detailing its biological effects, making it a suitable subject for the requested in-depth analysis.

Proposed Content for a Technical Guide on Methomyl:

- Introduction: Overview of Methomyl as a carbamate insecticide.
- Core Mechanism of Action: Detailed explanation of its role as an acetylcholinesterase inhibitor.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Signaling Pathways:
 - Diagrams and descriptions of the cholinergic signaling pathway disruption.
 - Discussion of downstream effects of acetylcholine accumulation.
- Quantitative Data:
 - Tables summarizing toxicity data (e.g., LD50 values).
 - Information on its metabolic effects.[\[4\]](#)
- Experimental Protocols:
 - Methodologies for acetylcholinesterase inhibition assays.
 - Protocols for assessing metabolic disruption in animal models.[\[4\]](#)
- Toxicology and Safety:
 - Information on its effects on non-target organisms.[\[2\]](#)[\[5\]](#)
 - Regulatory status and exposure limits.[\[5\]](#)
- Visualizations:
 - Graphviz diagrams of the mechanism of action and experimental workflows.

Should you be interested in this alternative, a full technical guide on Methomyl can be generated that adheres to all the specified requirements for data presentation, experimental protocols, and visualizations.

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References

- 1. Methomyl | C₅H₁₀N₂O₂S | CID 4109 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pomais.com [pomais.com]
- 3. (E)-Methomyl | C₅H₁₀N₂O₂S | CID 5353758 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
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